Comprehensive Safety & Handling Guide: 4-Chloro-2-iodo-1-isopropylbenzene

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Compound of Interest

Compound Name:	*4-Chloro-2-iodo-1-isopropylbenzene*
Cat. No.:	*B1510215*

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Executive Summary

4-Chloro-2-iodo-1-isopropylbenzene (CAS: 1369923-80-7) is a high-value halogenated aromatic intermediate, primarily utilized in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) due to the orthogonal reactivity of its iodine and chlorine substituents.[1][2][3][4][5]

While officially classified as an irritant (Skin/Eye/Respiratory) and harmful if swallowed, its chemical structure necessitates handling precautions exceeding standard GHS requirements. The presence of the iodine atom renders the compound sensitive to photolytic degradation, while the isopropyl group introduces benzylic oxidation potential. This guide establishes a "Safety by Design" workflow to mitigate these specific risks.

Chemical Identity & Physicochemical Profile[3][4][7][8][9][10]

Accurate identification is the first line of defense. This compound is a liquid at room temperature, distinguishing it from many solid aryl halide salts.

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Property	Specification
IUPAC Name	4-Chloro-2-iodo-1-isopropylbenzene
Common Synonyms	4-Chloro-2-iodocumene; 1-Chloro-3-iodo-4-isopropylbenzene
CAS Number	1369923-80-7
Molecular Formula	$C_9H_{10}ClI$
Molecular Weight	280.53 g/mol
Physical State	Liquid (Colorless to pale yellow)
Flash Point	~114.8°C (Predicted)
Solubility	Immiscible with water; soluble in DCM, THF, Ethyl Acetate
Storage Condition	2–8°C, Inert Atmosphere (Ar/N_2), Protect from Light

> *Technical Insight: The iodine substituent at the ortho position to the isopropyl group creates steric strain, potentially increasing the lability of the C–I bond under thermal stress. Store strictly at refrigerated temperatures to prevent iodine liberation (discoloration).*

Hazard Identification & GHS Classification

Per 29 CFR 1910.1200 (OSHA HazCom) and GHS standards, the compound is classified as WARNING.

GHS Hazard Statements[3][11][12][13]

- H302: Harmful if swallowed.[5][6][7][8]

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- H315: Causes skin irritation.[3][4][6]
- H319: Causes serious eye irritation.[3][4][5]
- H335: May cause respiratory irritation.[3][4][5][9][7][10]

Precautionary Strategy

- P261: Avoid breathing mist/vapors.[4][9]
- P280: Wear protective gloves/eye protection/face protection.[4][6][9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do.[4][6][8]

Risk Management & Safe Handling Protocols

This section details the causality behind safety measures, moving beyond simple compliance.

Engineering Controls: The Primary Barrier

- Fume Hood Requirement: All open handling must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
  - Reasoning: H335 (Respiratory Irritation) implies that mucosal membranes are the primary target. Vapor pressure for this liquid is low but sufficient to cause sensitization over chronic exposure.
- Inert Gas Manifold: Use Schlenk lines or nitrogen balloons for transfer.
  - Reasoning: While not pyrophoric, benzylic positions (on the isopropyl group) are susceptible to auto-oxidation over time. Excluding oxygen preserves reagent purity.

Personal Protective Equipment (PPE) Matrix

- Hand Protection: Nitrile gloves (minimum thickness 0.11 mm) are standard. For prolonged immersion or spill cleanup, use Silver Shield (Laminate) gloves.

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- Validation: Halogenated aromatics can permeate standard latex rapidly. Double-gloving is recommended during syringe transfers.

- Eye Protection: Chemical splash goggles are mandatory. Face shields should be used during scale-up (>10g) synthesis.

Light Sensitivity Protocol

Aryl iodides are prone to homolytic cleavage of the C–I bond when exposed to UV/visible light, generating radical species and free iodine.

- Protocol: Wrap all storage vessels in aluminum foil or use amber glassware.

- Indicator: A shift from colorless/pale yellow to pink/brown indicates iodine liberation. If observed, purify via a silica plug or wash with sodium thiosulfate before use in sensitive catalysis.

Visualized Workflows

Safe Handling Workflow

The following diagram outlines the logical flow for handling this compound from receipt to reaction, integrating safety checkpoints.

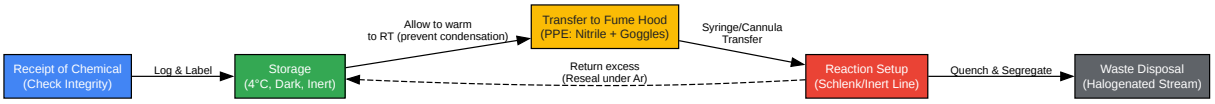

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Figure 1: Operational workflow emphasizing temperature equilibration and inert atmosphere maintenance.

Emergency Response Logic

Immediate decision-making logic for exposure scenarios.

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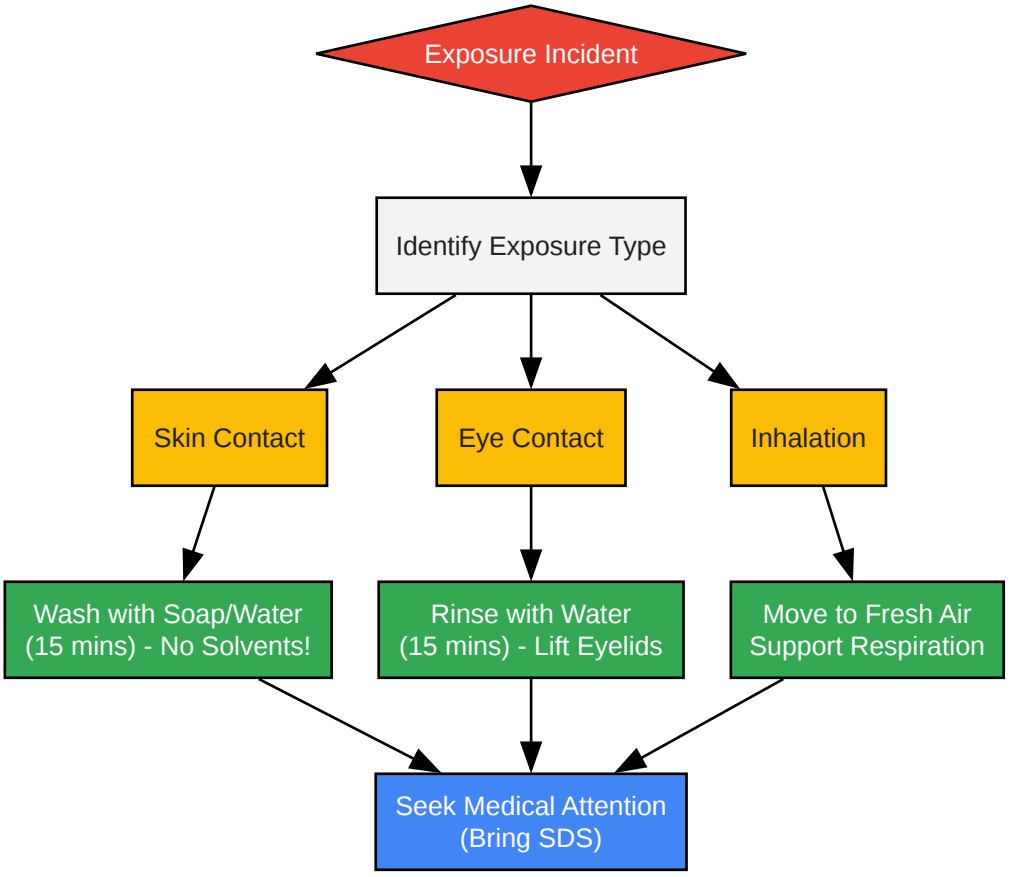

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Figure 2: Triage logic for acute exposure. Note: Never use solvents to wash skin, as they increase absorption.

Synthesis & Reactivity Context

Understanding why this chemical is hazardous aids in predicting unlisted risks.

- Reactivity Profile: This molecule is a dihalogenated arene. The C–I bond is significantly weaker than the C–Cl bond.
  - Implication: In a fire, it will release toxic hydrogen iodide (HI) and hydrogen chloride (HCl) gases, along with iodine vapors (purple smoke). Firefighters must use full SCBA.
- Chemical Incompatibility:
  - Strong Oxidizers: Can react violently.

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- Strong Bases: Potential for elimination reactions or benzyne formation under forcing conditions.
- Magnesium/Lithium: Will readily form Grignard or Organolithium reagents, which are highly reactive and potentially pyrophoric.

Disposal Considerations

Do not dispose of via sink or general trash.

- Classification: Hazardous Waste (Halogenated Organic).
- Segregation: Keep separate from non-halogenated solvents to minimize incineration costs and prevent formation of dioxins during improper processing.
- Neutralization: If the material contains free iodine (dark color), it can be reduced with aqueous sodium thiosulfate or sodium bisulfite prior to organic waste collection, though direct disposal as halogenated waste is often preferred in industrial settings.

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